

# Application Note: Quantitative Analysis of 2-Methylphenanthrene in Ambient Air

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## Compound of Interest

Compound Name: 2-Methylphenanthrene

Cat. No.: B047528

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## Introduction

**2-Methylphenanthrene** is a polycyclic aromatic hydrocarbon (PAH) that is of environmental and toxicological interest. As a component of various combustion products and petrogenic sources, its presence in ambient air is a concern for human health and environmental quality.<sup>[1]</sup> Accurate and sensitive quantitative analysis of **2-Methylphenanthrene** in air samples is crucial for exposure assessment, source apportionment, and regulatory compliance. This application note provides detailed protocols for the sampling and analysis of **2-Methylphenanthrene** in air using high-volume air sampling followed by gas chromatography-mass spectrometry (GC-MS).

## Quantitative Data Summary

The concentration of **2-Methylphenanthrene** in ambient air can vary significantly depending on the proximity to emission sources such as industrial activities and traffic. The following table provides a summary of representative quantitative data for PAHs, including **2-Methylphenanthrene**, found in different air environments.

Analyte	Urban Air Concentration (ng/m <sup>3</sup> )	Rural Air Concentration (ng/m <sup>3</sup> )	Method Detection Limit (pg)
2-Methylphenanthrene	0.5 - 15	< 0.5	1 - 10
Naphthalene	10 - 200	1 - 10	1 - 10
Phenanthrene	1 - 50	0.1 - 5	1 - 10
Benzo[a]pyrene	0.1 - 2	< 0.1	1 - 10

Note: Concentrations are indicative and can vary based on geographical location, season, and specific emission sources. Method detection limits are dependent on the specific instrumentation and analytical conditions.[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Experimental Protocols

### Part 1: Air Sampling

This protocol is based on established methods for sampling PAHs in ambient air, such as EPA Method TO-13A.[\[4\]](#)[\[5\]](#)

Objective: To collect particle-phase and gas-phase **2-Methylphenanthrene** from a known volume of ambient air.

Materials:

- High-volume air sampler
- Quartz fiber filters (QFF)
- Sorbent cartridges containing polyurethane foam (PUF) and/or XAD-2 resin[\[4\]](#)[\[6\]](#)
- Cleaning solvents: Dichloromethane, Acetone (high purity)
- Aluminum foil
- Sealed heavy plastic bags

- Protective gloves

Procedure:

- Media Preparation:
  - Clean quartz fiber filters by baking at 450°C for at least 4 hours.
  - Clean PUF/XAD-2 sorbent cartridges by Soxhlet extraction with dichloromethane for 16-24 hours, followed by drying under a stream of purified nitrogen.[\[6\]](#)
  - Wrap cleaned filters and cartridges in clean aluminum foil and store in sealed plastic bags until use.[\[6\]](#)
- Sampler Setup:
  - Load a clean quartz fiber filter into the filter holder of the high-volume sampler.
  - Attach a clean PUF/XAD-2 sorbent cartridge downstream of the filter.
- Sample Collection:
  - Record the initial flow rate of the sampler.
  - Draw approximately 300-400 m<sup>3</sup> of air through the sampling train over a 24-hour period.[\[4\]](#)
  - Record the final flow rate and the total sampling time.
- Sample Recovery and Storage:
  - Carefully remove the filter and sorbent cartridge from the sampler.
  - Wrap each component separately in pre-cleaned aluminum foil.
  - Place the wrapped samples in labeled, sealed containers.
  - Store samples at ≤ 4°C and protect from light until extraction.[\[6\]](#)

## Part 2: Sample Preparation (Extraction)

Objective: To extract **2-Methylphenanthrene** from the filter and sorbent media.

Materials:

- Soxhlet extraction apparatus
- Dichloromethane (high purity)
- Internal standards (e.g., deuterated PAHs such as Phenanthrene-d10)
- Rotary evaporator
- Concentrator tube
- Nitrogen evaporation system

Procedure:

- Fortification:
  - Spike the filter and sorbent cartridge with a known amount of internal standard solution.
- Extraction:
  - Place the filter and the contents of the sorbent cartridge into a Soxhlet extractor.
  - Add approximately 300 mL of dichloromethane to the boiling flask.
  - Extract the sample for 18-24 hours.[\[4\]](#)
- Concentration:
  - Allow the extract to cool.
  - Concentrate the extract to approximately 5 mL using a rotary evaporator.

- Transfer the concentrated extract to a concentrator tube and further reduce the volume to 1 mL under a gentle stream of nitrogen.

## Part 3: GC-MS Analysis

Objective: To separate, identify, and quantify **2-Methylphenanthrene** in the sample extract.

Materials:

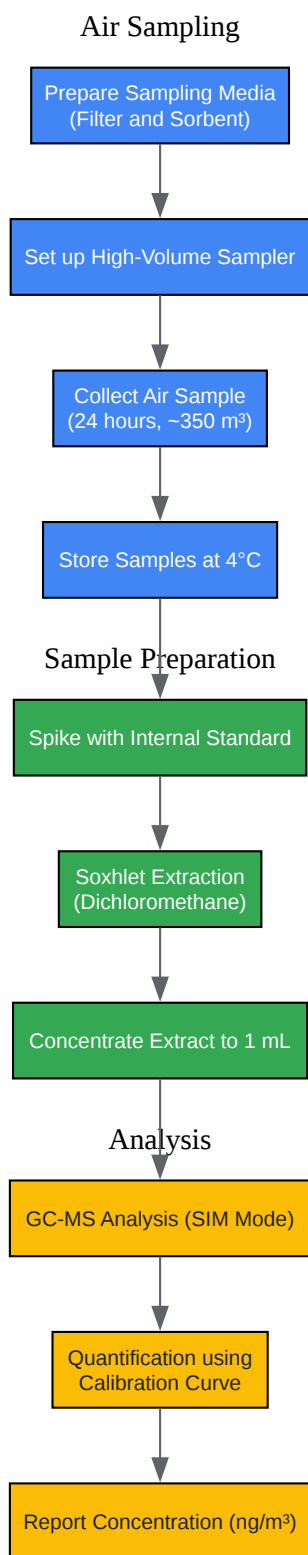
- Gas chromatograph with a mass selective detector (GC-MS)
- Capillary column suitable for PAH analysis (e.g., 5% phenyl-methylpolysiloxane)
- Helium carrier gas (high purity)
- Autosampler vials with inserts
- Calibration standards of **2-Methylphenanthrene**

Procedure:

- Instrument Conditions:
  - GC Inlet: Splitless injection at 280°C.
  - Oven Program:
    - Initial temperature: 60°C, hold for 2 minutes.
    - Ramp 1: 10°C/min to 200°C.
    - Ramp 2: 5°C/min to 300°C, hold for 10 minutes.
  - MS Conditions:
    - Ionization Mode: Electron Ionization (EI) at 70 eV.
    - Acquisition Mode: Selected Ion Monitoring (SIM).

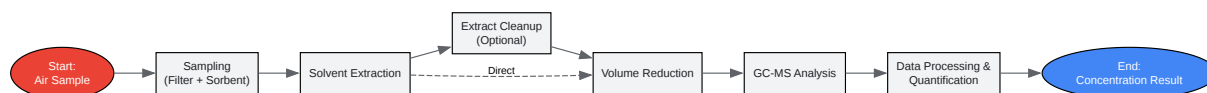
- Monitor the characteristic ions for **2-Methylphenanthrene** ( $m/z$  192, 191, 189) and the internal standard.<sup>[7]</sup>
- Calibration:
  - Prepare a series of calibration standards containing known concentrations of **2-Methylphenanthrene** and a constant concentration of the internal standard.
  - Analyze the calibration standards to generate a calibration curve. A common calibration range is from 1 to 1,000 pg.<sup>[3][8]</sup>
- Sample Analysis:
  - Inject 1  $\mu$ L of the concentrated sample extract into the GC-MS.
  - Identify **2-Methylphenanthrene** based on its retention time and the relative abundance of its characteristic ions.
  - Quantify the concentration of **2-Methylphenanthrene** using the calibration curve and the response of the internal standard.

## Visualizations



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Caption: Experimental workflow for the analysis of **2-Methylphenanthrene** in air.



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Caption: Logical steps in the quantitative analysis of **2-Methylphenanthrene**.

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